

# Application Notes and Protocols for Studying nAChR Function In Vitro Using Ferruginine

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## Compound of Interest

Compound Name: Ferruginine

Cat. No.: B3037758

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## Introduction

Ferruginine is a naturally occurring tropane alkaloid that acts as a nicotinic acetylcholine receptor (nAChR) agonist.<sup>[1][2]</sup> Its potent and selective interaction with specific nAChR subtypes makes it a valuable pharmacological tool for in vitro studies aimed at understanding the physiological and pathological roles of these receptors.<sup>[2]</sup> nAChRs are ligand-gated ion channels involved in a wide range of neurological processes, and their dysfunction is implicated in various disorders, including Alzheimer's disease, Parkinson's disease, and nicotine addiction.<sup>[3][4]</sup>

These application notes provide detailed protocols for utilizing ferruginine to characterize nAChR function in vitro through radioligand binding assays, two-electrode voltage clamp (TEVC) electrophysiology, and calcium imaging.

## Data Presentation: Ferruginine Binding Affinities

The following table summarizes the reported binding affinities ( $K_i$ ) of (+)-ferruginine and its synthetic enantiomer, (-)-ferruginine, for various nAChR subtypes. This data is critical for designing experiments and interpreting results.

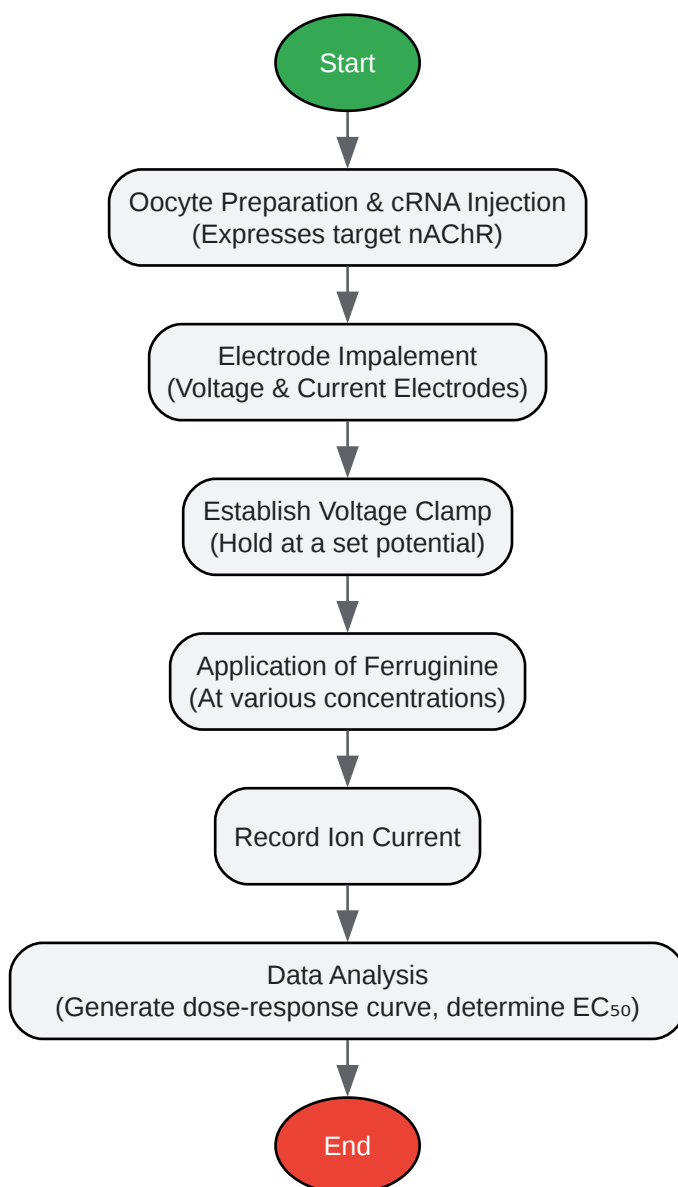
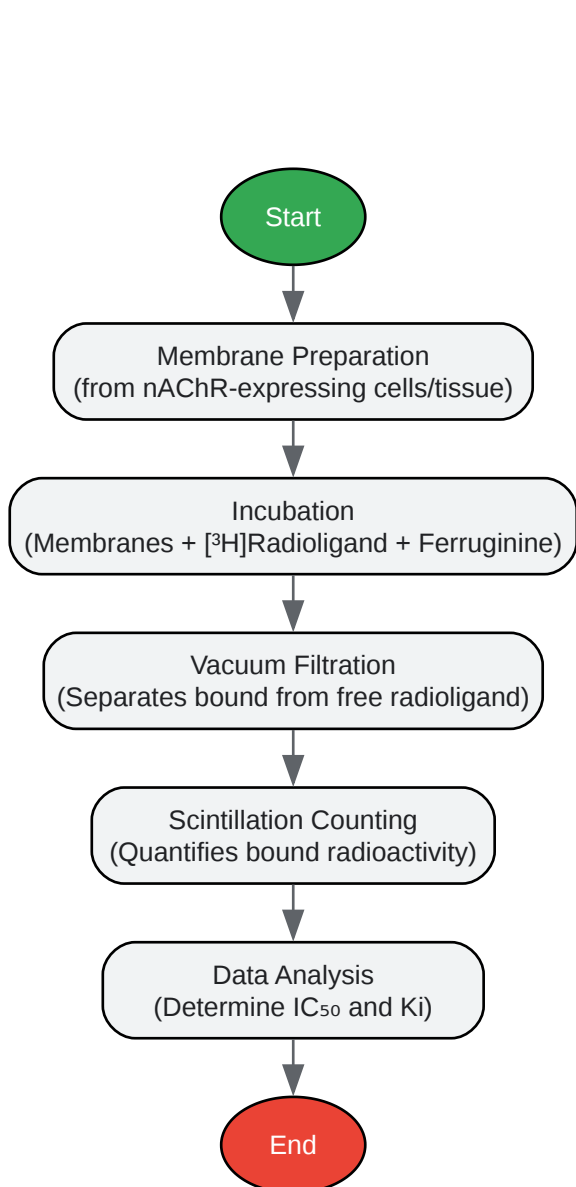
| Compound        | nAChR Subtype     | Radioligand                  | Tissue/Cell Source  | Ki (nM)  | Reference           |
|-----------------|-------------------|------------------------------|---------------------|----------|---------------------|
| (+)-Ferruginine | $\alpha 4\beta 2$ | [ <sup>3</sup> H]epibatidine | Rat Brain Membranes | 3.7      | <a href="#">[2]</a> |
| (-)-Ferruginine | $\alpha 4\beta 2$ | [ <sup>3</sup> H]epibatidine | Rat Brain Membranes | 94 - 120 | <a href="#">[2]</a> |
| (-)-Ferruginine | $\alpha 7^*$      | [ <sup>3</sup> H]epibatidine | Rat Brain Membranes | ~270     | <a href="#">[2]</a> |

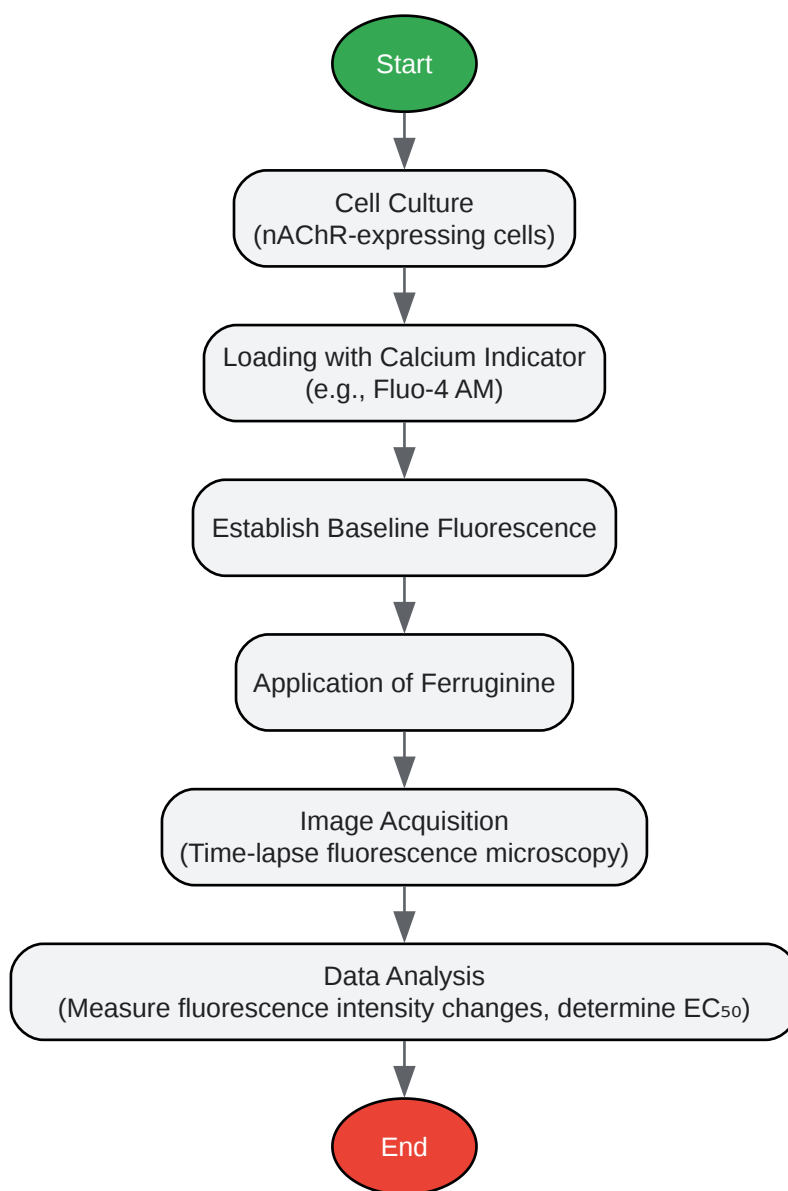
Note: The asterisk (\*) indicates that the exact subunit composition of the native receptor complex is not fully defined.\*

## Mandatory Visualizations

### nAChR Signaling Pathway

This diagram illustrates the general signaling cascade initiated by the activation of nAChRs by an agonist like ferruginine, leading to cation influx and subsequent cellular responses.





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## References

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